Technical Guide: Dimethyl 1,4-Cyclohexanedicarboxylate (DMCD) as a Chemical Intermediate[1]

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Compound of Interest

Compound Name:	*Dimethyl 1,4-cyclohexanedicarboxylate*
CAS No.:	*3399-21-1*
Cat. No.:	*B3415713*

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Part 1: Executive Summary

Dimethyl 1,4-cyclohexanedicarboxylate (DMCD, CAS: 94-60-0) is a pivotal cycloaliphatic diester bridging the gap between aromatic rigidity and aliphatic flexibility in material science and organic synthesis.[1] Unlike its aromatic precursor, dimethyl terephthalate (DMT), DMCD offers superior UV transparency, weatherability, and distinct stereochemical tunability.[1]

This guide dissects the technical utility of DMCD, moving beyond basic property listing to explore its critical role in high-performance polyester synthesis (e.g., PCCD) and as a chiral scaffold in pharmaceutical manufacturing (e.g., Tranexamic acid). We focus on the causality of experimental parameters—specifically the cis/trans isomeric ratio—and provide self-validating protocols for its synthesis and downstream application.

Part 2: Chemical Architecture & Stereochemistry[1]

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DMCD exists as a mixture of cis and trans diastereomers.[1][2] The control of this ratio is the single most critical quality attribute (CQA) for downstream applications.

Isomeric Impact on Material Properties

The trans isomer adopts a diequatorial chair conformation, imparting linearity and high crystallinity. The cis isomer typically exists in a twist-boat or chair conformation with axial-equatorial substituents, disrupting packing efficiency.[1]

Property	cis-DMCD	trans-DMCD	Impact on Polymer (e.g., PCCD)
Conformation	Axial-Equatorial (Kinked)	Diequatorial (Linear)	Trans increases tensile modulus.[1]
Melting Point	~14 °C	~71 °C	Higher trans content raises and .[1]
Gas Barrier	Low (High Free Volume)	High (Dense Packing)	Trans reduces gas permeability.[1]
Solubility	High	Moderate	Cis improves processability/solubility.[1]

Scientist's Insight: In drug development, the trans configuration is often pharmacologically active (e.g., Tranexamic acid). In polymer chemistry, a specific cis/trans ratio (often ~30/70 to 10/90) is targeted to balance crystallinity with melt processability.[1]

Part 3: Synthesis & Production Pathways[1]

The industrial production of DMCD is a textbook example of heterogeneous catalysis, primarily achieved via the selective hydrogenation of DMT.

Catalytic Hydrogenation of DMT

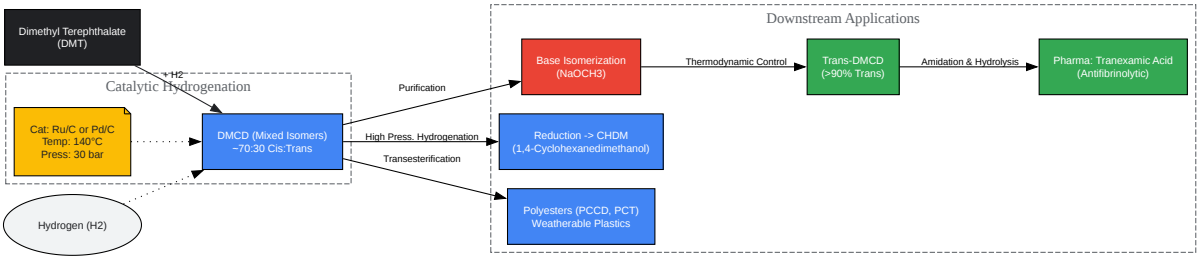
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The reduction of the aromatic ring requires high pressure and active metal catalysts. Ruthenium (Ru) and Palladium (Pd) are the standards, often supported on activated carbon (AC) or alumina.[1]

- Reaction:
- Selectivity Challenge: Preventing hydrogenolysis of the ester groups (which would yield 4-methyl cyclohexanecarboxylate or diols).

Visualization: Synthesis & Application Flow

The following diagram illustrates the production of DMCD and its divergence into polymer and pharma workflows.



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Figure 1: Production workflow of DMCD from DMT, highlighting the bifurcation into pharmaceutical intermediates (requiring isomerization) and polymer precursors.[3][4][5][6][7]

Part 4: Experimental Protocols

Protocol A: Selective Hydrogenation of DMT to DMCD

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Objective: Synthesize DMCD with >98% conversion and >95% selectivity, minimizing byproducts.

Materials:

- Dimethyl Terephthalate (DMT)[1][3][4][5][8][9]
- Catalyst: 5% Ru/C (highly dispersed)[1]
- Solvent: Tetrahydrofuran (THF) or melt (solvent-free)[1]
- Reactor: High-pressure autoclave (Hastelloy or Stainless Steel)[1]

Methodology:

- Loading: Charge the autoclave with DMT (50 g) and Ru/C catalyst (0.5 wt% relative to substrate). If using solvent, add 150 mL THF.[1]
  - Why: THF improves mass transfer of H2, but solvent-free (melt) is preferred industrially to reduce waste.[1]
- Purging: Purge reactor 3x with Nitrogen (10 bar), then 3x with Hydrogen (10 bar) to remove oxygen.
- Reaction: Pressurize with H2 to 3.0 MPa (30 bar). Heat to 110–140 °C.
  - Control Point: Exceeding 160 °C increases the risk of hydrogenolysis (cleaving the ester methoxy group).
- Agitation: Stir vigorously (>1000 rpm). The reaction is mass-transfer limited; high shear is essential to keep H2 dissolved and catalyst suspended.[1]
- Completion: Monitor H2 uptake. Reaction typically completes in 2–4 hours.[1]
- Workup: Cool to <40 °C, vent H2, and filter catalyst (reuse possible). Rotary evaporate solvent if used.[1]

Validation:

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- GC-MS: Confirm absence of aromatic protons (incomplete hydrogenation) and absence of methyl cyclohexanecarboxylate (hydrogenolysis).
- NMR: Check ratio of methine protons to determine cis/trans ratio.

Protocol B: Thermodynamic Trans-Enrichment (Isomerization)

Objective: Convert kinetic cis-rich mixture to thermodynamic trans-rich (>90%) DMCD for pharmaceutical use.[1]

Mechanism: Base-catalyzed enolization allows the ester group to invert configuration.[1] The trans isomer is thermodynamically favored due to reduced 1,4-diaxial steric strain.[1]

Methodology:

- Setup: Equip a round-bottom flask with a reflux condenser and inert gas inlet.
- Reaction: Dissolve DMCD (mixture) in anhydrous methanol. Add Sodium Methoxide (NaOCH3) (0.1 – 0.5 eq).[1]
  - Criticality: Moisture must be excluded to prevent hydrolysis of the ester to the acid salt.
- Reflux: Heat to reflux (65 °C) for 4–8 hours.
- Quench: Cool to room temperature. Neutralize with glacial acetic acid or dilute HCl.
- Isolation: The trans-isomer has a higher melting point (71°C) than the cis-isomer (14°C).[1] Crystallization from cold methanol or hexanes can isolate high-purity trans-DMCD.[1]

Part 5: Applications in Polymer Science & Pharma[10]

Advanced Polyesters (PCCD)

Poly(1,4-cyclohexylenedimethylene-1,4-cyclohexanedicarboxylate) (PCCD) is synthesized by reacting DMCD with 1,4-cyclohexanedimethanol (CHDM).[1]

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- Chemistry: Transesterification (melt polycondensation).[1]
- Advantage: Unlike PET (aromatic), PCCD is aliphatic.[1] It does not absorb UV light in the solar spectrum, making it non-yellowing and highly weatherable.
- Protocol Insight: Use Titanium(IV) butoxide (

) as a catalyst.[1] The reaction is driven by the removal of methanol. High vacuum (<1 mbar) is applied in the final stage to build molecular weight.[1]

Pharmaceutical Intermediate: Tranexamic Acid

DMCD is the starting material for Tranexamic acid, a WHO essential medicine for treating trauma and heavy bleeding.

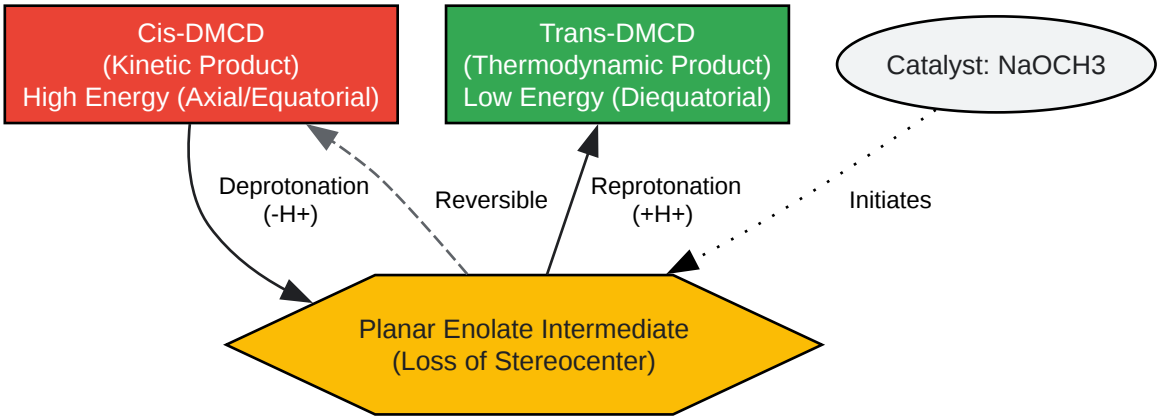
Synthesis Logic:

- Isomerization: DMCD is isomerized to the pure trans form (as per Protocol B).
- Amidation:Trans-DMCD reacts with ammonia to form the diamide.[1]
- Hofmann Rearrangement/Reduction: One ester/amide is converted to the amine, while maintaining the trans stereochemistry.[1]
  - Note: Maintaining the trans configuration throughout the synthesis is vital for biological activity.

Part 6: Visualizing the Isomerization Mechanism

The following diagram details the base-catalyzed equilibration, a fundamental concept for researchers optimizing DMCD for specific applications.

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Figure 2: Base-catalyzed isomerization mechanism.[1] The planar enolate intermediate allows resetting of the stereocenter, eventually favoring the thermodynamically stable trans-isomer.

Part 7: References

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